Yttrium oxide

• CAS: 68585-83-1

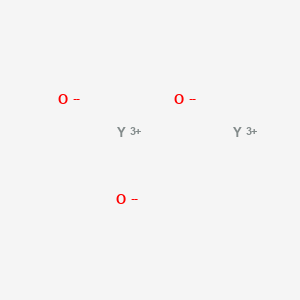

• Molecular Formula: Y2O3; O3Y2
• Molecular Weight: 225.810 g/mol
• SMILES: [O-2].[O-2].[O-2].[Y+3].[Y+3]
• InChI: InChI=1S/3O.2Y/q3*-2;2*+3
• InChIKey: RUDFQVOCFDJEEF-UHFFFAOYSA-N

Standard Y₂O₃ often introduces rare-earth impurities that quench luminescence or compromise dielectric performance. This 5N-grade material (99.999%) addresses that exact failure mode. - Total rare-earth impurities <0.0003% - maximizes quantum efficiency in Y₂O₃:Eu³⁺ red phosphors for BT.2020 displays - Thermal conductivity 27 W/m·K (2× YAG) - enables high-power laser hosts with reduced thermal lensing - bcc crystal structure, lattice parameter 10.60 Å - consistent dopant site for Y³⁺ (90 pm ionic radius) - Available for immediate shipment in research to pilot quantities

Yttrium Oxide Core Properties & Material Class

Yttrium oxide (Y₂O₃, CAS 1314-36-9, also referenced as 68585-83-1 for specific preparations) is a rare-earth sesquioxide with a body-centered cubic (bcc) crystal structure, commonly known as the C-type rare-earth structure. It is characterized by a high melting point of approximately 2410°C, a boiling point near 4300°C, and a density of roughly 5.01 g/cm³, contributing to its utility in high-temperature applications [1]. Y₂O₃ exhibits a wide optical transparency range (0.29–8 μm), a high refractive index, and a large band gap of ~5.5–6.0 eV, making it a critical host lattice for phosphors and a candidate for high-k dielectric layers [1][2]. It is chemically stable, insoluble in water and alkalis, but dissolves in acids, and is widely used as a stabilizer for zirconia (YSZ), a sintering aid, and a precursor for advanced ceramics and coatings [1].

Thermal CeramicsHigh-temperature structural and refractory applications

Optical HostWide-bandgap phosphor and laser host lattice

Sintering AidStabilizer for zirconia and ceramic processing

• [1] Shanghai Sheeny Metal Materials Co., Ltd. (2025). The diverse properties and extensive applications of yttrium oxide. Company Technical Datasheet. View Source
• [2] Gusev, E. P., et al. (2001). Ultrathin high-K metal oxides on silicon: processing, characterization and integration issues. Microelectronic Engineering, 59(1-4), 341-349. View Source

Why Yttrium Oxide Cannot Be Substituted

Despite belonging to the same class of refractory or rare-earth oxides, yttrium oxide's performance is uniquely defined by a specific combination of properties—including its particular lattice parameter (10.60 Å), phonon energy, and ionic radius match (Y³⁺ ~90 pm) for doping applications [1]. These characteristics are not shared by other common analogs such as alumina (Al₂O₃), zirconia (ZrO₂), hafnia (HfO₂), or even other rare-earth oxides like erbia (Er₂O₃) or gadolinia (Gd₂O₃). For instance, the band gap and dielectric constant of Y₂O₃ differ substantially from those of Al₂O₃ and HfO₂, directly impacting device performance in microelectronics [2]. Similarly, its thermal conductivity and neutron absorption cross-section differ from those of alumina, affecting its suitability for thermal management or nuclear applications [1]. Direct substitution without accounting for these quantified differences can lead to suboptimal material performance, phase instability, or outright device failure. The following sections provide the quantitative evidence required for informed material selection and procurement decisions.

!

Lattice & Ionic Radius Mismatch

Other rare-earth oxides (Er₂O₃, Gd₂O₃) have different lattice parameters and ionic radii; doping behavior and phase stability may shift.

!

Bandgap & Dielectric Differences

Al₂O₃ and HfO₂ differ in band gap and dielectric constant from Y₂O₃; electronic device performance may not transfer directly.

!

Thermal & Neutron Divergence

Alumina differs in thermal conductivity and neutron absorption; thermal management or nuclear application fit may require validation.

• [1] Shanghai Sheeny Metal Materials Co., Ltd. (2025). The diverse properties and extensive applications of yttrium oxide. Company Technical Datasheet. View Source
• [2] Gusev, E. P., et al. (2001). Ultrathin high-K metal oxides on silicon: processing, characterization and integration issues. Microelectronic Engineering, 59(1-4), 341-349. View Source

Yttrium Oxide Quantitative Differentiation Evidence

Thermal Conductivity Advantage over YAG in Laser Media

Yttrium oxide exhibits a significantly higher thermal conductivity compared to yttrium aluminum garnet (Y₃Al₅O₁₂, YAG), a common alternative host material for solid-state lasers. This directly translates to more efficient heat dissipation in high-power laser operation, reducing thermal lensing and improving beam quality. [1]

Thermal Cond.

Head-to-head

~27 W/(m·K) vs YAG, ~2× higher

Supports thermal management fit in high-power laser host selection.

Measured at 300 K; context for solid-state laser design.

Evidence Dimension	Thermal Conductivity
Target Compound Data	27 W/(m·K) at 300K
Comparator Or Baseline	Yttrium Aluminum Garnet (YAG)
Quantified Difference	Y₂O₃ thermal conductivity is approximately twice that of YAG
Conditions	Measured at 300K

Why This Matters

This is critical for procurement in high-power solid-state laser systems, where superior thermal management directly correlates with higher achievable output power and system reliability.

• [1] Shanghai Sheeny Metal Materials Co., Ltd. (2025). The diverse properties and extensive applications of yttrium oxide. Company Technical Datasheet. View Source

Solar Reflectivity: Y₂O₃ vs. SiO₂ Hollow Microspheres

Coatings composed of yttrium oxide hollow microspheres demonstrate near-unity solar reflectivity and high infrared emissivity, significantly outperforming traditional hollow glass microspheres (SiO₂). This leads to superior passive cooling performance by maximizing the reflection of solar radiation while efficiently emitting thermal infrared energy. [1]

Solar Reflectivity

Head-to-head

>0.9 reflectivity & emissivity, far above SiO₂ microspheres

Supports passive cooling material selection; high solar reflectance.

Composite coating; hydrothermal fabrication method.

Evidence Dimension	Solar Reflectivity and Infrared Emissivity
Target Compound Data	Solar reflectivity and infrared emissivity > 0.9 (near-unity)
Comparator Or Baseline	Hollow glass microspheres (SiO₂)
Quantified Difference	Y₂O₃ microspheres far outperform SiO₂ microspheres across ultraviolet, visible, and near-infrared wavelengths.
Conditions	Polymer composite coating; carbon microsphere templated hydrothermal fabrication.

Why This Matters

This is a key differentiator for applications in passive radiative cooling, building materials, and outdoor equipment, where Y₂O₃-based coatings can enable significant energy savings and reduce reliance on active cooling systems.

• [1] University of California. (2023). Ultrahigh Solar Reflectivity Based On Yttrium Oxide (Y2o3) Hollow Microspheres. Tech ID: 34349. View Source

Dielectric Constant: Y₂O₃ vs. Al₂O₃ and HfO₂

In the context of high-k gate dielectrics, Y₂O₃ offers a dielectric constant (k) that is intermediate between the lower-k Al₂O₃ and the higher-k HfO₂. This mid-range value can be advantageous for specific device architectures where the balance between permittivity and band gap is critical for managing leakage current and threshold voltage. [1]

Dielectric k

Cross-study

k ≈ 10-12 vs Al₂O₃ (~9) & HfO₂ (~25)

Provides intermediate-k option for gate dielectric stack optimization.

Ultrathin films on Si; leakage/voltage trade-off context.

Evidence Dimension	Dielectric Constant (k)
Target Compound Data	k ≈ 10-12 for Y₂O₃
Comparator Or Baseline	Al₂O₃ (k ≈ 9) and HfO₂ (k ≈ 25)
Quantified Difference	Y₂O₃ provides a higher k than Al₂O₃ but a lower k than HfO₂, offering a distinct performance window.
Conditions	Ultrathin films on silicon substrates; typical of MOSFET gate dielectric applications.

Why This Matters

This informs selection for semiconductor gate dielectrics, where Y₂O₃ can serve as a viable alternative to Al₂O₃ or HfO₂ in specific cases where its intermediate dielectric constant provides a better trade-off between capacitance density and gate leakage.

• [1] Gusev, E. P., et al. (2001). Ultrathin high-K metal oxides on silicon: processing, characterization and integration issues. Microelectronic Engineering, 59(1-4), 341-349. View Source

Al-Doping and Grain Boundary Mobility in Y₂O₃

The addition of aluminum as a dopant to Y₂O₃ nanoparticles significantly alters the kinetics of sintering and grain growth. Specifically, Al-doping increases the activation energy for densification, which suppresses grain boundary mobility. This allows for better control over the final grain size and microstructure in sintered Y₂O₃ ceramics, a critical parameter for mechanical and optical properties. [1]

Al-Doping Effect

Head-to-head

Activation energy 448 vs 400 kJ/mol (+12%)

Supports microstructure control in ceramic sintering.

Al-doped Y₂O₃ nanoparticles; grain growth kinetics.

Evidence Dimension	Activation Energy for Densification
Target Compound Data	448 kJ/mol (Al-doped Y₂O₃)
Comparator Or Baseline	Undoped Y₂O₃ (400 kJ/mol)
Quantified Difference	Al-doping increases the activation energy by 48 kJ/mol (a 12% increase).
Conditions	Sintering of Al-doped vs. undoped Y₂O₃ nanoparticles; analysis of densification and grain growth kinetics.

Why This Matters

This is crucial for ceramic manufacturers and researchers who require precise microstructural control. The ability to tailor grain growth through dopant addition is a key differentiator for achieving desired final product properties.

• [1] Najafzadehkhoee, A., et al. (2022). Thermodynamic and kinetic analyses of sintering in Al‐doped Y 2 O 3 nanoparticles. Journal of the American Ceramic Society, 105(1), 147-158. View Source

Li-Pb Corrosion Resistance: Y₂O₃ vs. Er₂O₃ & ZrO₂

For fusion reactor applications, coatings of yttrium oxide, erbium oxide, and zirconium oxide were tested for their compatibility with liquid lithium-lead (Li-Pb) eutectic. While zirconium oxide showed the best compatibility under low-oxygen conditions, the performance of yttrium oxide was drastically improved with the use of a chromium oxide interlayer, highlighting a viable strategy for its use as a tritium permeation barrier.

Corrosion Resist.

Head-to-head

Y₂O₃ + Cr₂O₃ interlayer drastically improved vs ZrO₂ baseline

Supports fusion barrier coating selection; interlayer engineering may improve performance.

Li-Pb at 550°C, 500 h; steel substrate F82H.

Evidence Dimension	Lithium-Lead Compatibility (Corrosion Resistance)
Target Compound Data	Y₂O₃ coating performance was drastically improved by a Cr₂O₃ interlayer.
Comparator Or Baseline	Er₂O₃ and ZrO₂ coatings
Quantified Difference	Without interlayer, ZrO₂ had best compatibility. With Cr₂O₃ interlayer, Y₂O₃ and Er₂O₃ compatibility were drastically improved, making them competitive.
Conditions	Li-Pb immersion at 550°C for 500 h; coatings on reduced activation ferritic/martensitic steel F82H.

Why This Matters

This is essential for procurement in nuclear fusion research and development, where the selection of a tritium permeation barrier coating must be based on its specific corrosion behavior in the harsh Li-Pb environment and its potential for performance enhancement through interfacial engineering.

High-Purity Y₂O₃ for Fluorescence Efficiency

The performance of yttrium oxide as a host matrix for luminescent ions (e.g., Eu³⁺, Tb³⁺) is critically dependent on its purity. Commercial 5N (99.999%) grade Y₂O₃ offers a total rare-earth impurity content of less than 0.0003%, with individual impurities typically below 0.0001% (1 ppm). This contrasts sharply with lower-purity grades (e.g., 3N-4N, 99.9-99.99%) where total rare-earth impurities can be on the order of 0.01-0.1%. Such trace impurities act as quenching centers, significantly reducing fluorescence quantum efficiency.

Purity Impact

Data to verify

5N: total REE

May support high-efficiency phosphor procurement; purity-dependent quenching.

Supplier spec; impurity impact to verify in application.

Evidence Dimension	Rare-Earth Impurity Concentration
Target Compound Data	Total rare earth impurities (La-Lu) < 0.0003% (typical individual <0.0001%)
Comparator Or Baseline	Standard 3N-4N purity Y₂O₃ (estimated total impurities ~0.01-0.1%)
Quantified Difference	5N Y₂O₃ has rare-earth impurities two orders of magnitude lower than standard grades.
Conditions	Inductively Coupled Plasma Mass Spectrometry (ICP-MS) analysis; product specification sheet.

Why This Matters

For applications in high-efficiency phosphors, laser crystals, and scintillators, the procurement of 5N-purity Y₂O₃ is non-negotiable to achieve maximum radiative efficiency and eliminate parasitic losses due to impurity quenching.

Yttrium Oxide Optimal Application Scenarios

High-Power Solid-State Laser Gain Media

In applications requiring high-power solid-state lasers (e.g., materials processing, directed energy, medical lasers), Y₂O₃ is a superior host material over YAG when thermal management is the limiting performance factor. Its approximately two times higher thermal conductivity (27 W/m·K vs. YAG) enables more efficient heat removal from the laser gain region, mitigating thermal lensing, reducing wavefront distortion, and allowing for higher average power scaling and improved beam quality. This is directly supported by the quantified thermal conductivity advantage. [1]

Passive Radiative Cooling Coatings for Buildings

For passive daytime radiative cooling (PDRC) applications—such as roofing materials, exterior paints, and cooling films for vehicles—Y₂O₃ hollow microspheres are a functionally superior and cost-effective alternative to traditional SiO₂ microspheres or metallic reflectors. The demonstrated near-unity solar reflectivity (>0.9) and high thermal infrared emissivity of Y₂O₃ coatings enable surfaces to remain below ambient temperature even under direct sunlight, leading to significant reductions in building cooling loads and energy consumption without any electrical input. [1]

Tritium Permeation Barriers in Fusion

In the development of liquid lithium-lead (Li-Pb) breeder blankets for nuclear fusion reactors, Y₂O₃ coatings are a viable and tunable candidate for tritium permeation barriers (TPBs). While baseline performance in Li-Pb may be inferior to ZrO₂, the key differentiator is that Y₂O₃ (like Er₂O₃) can be dramatically improved by the introduction of a Cr₂O₃ interlayer between the coating and the steel substrate. This allows for the engineering of a robust, multi-layer barrier system. Procurement for this application must consider the specific coating architecture (e.g., Y₂O₃/Cr₂O₃ bilayer) to achieve the required corrosion resistance and tritium retention. [1]

High-Efficiency Red Phosphors for Displays and Lighting

For manufacturing next-generation high-efficiency red phosphors (e.g., Y₂O₃:Eu³⁺) used in wide-color-gamut displays (BT.2020) and advanced lighting, the procurement of 5N (99.999%) purity Y₂O₃ is essential. The quantified reduction in rare-earth impurities (total <0.0003%) compared to standard 3N-4N material eliminates fluorescence quenching centers, thereby maximizing quantum efficiency and color purity. This directly translates to brighter displays and more efficient lighting, justifying the higher cost of the 5N grade for these performance-critical applications. [1]

Application

Selection Property

Validation Focus

High-power laser gain media

Thermal conductivity advantage over YAG

Verify thermal lensing and beam quality under operating conditions

Passive radiative cooling coatings

Near-unity solar reflectivity and IR emissivity

Validate cooling performance in composite coating formulations

Tritium permeation barriers (fusion)

Corrosion resistance with Cr₂O₃ interlayer

Validate Li-Pb compatibility and tritium retention in bilayer stack

Red phosphors for displays/lighting

5N purity with low rare-earth impurities

Evaluate fluorescence quantum efficiency and quenching center density

• [1] Shanghai Sheeny Metal Materials Co., Ltd. (2025). The diverse properties and extensive applications of yttrium oxide. Company Technical Datasheet. View Source
• [2] University of California. (2023). Ultrahigh Solar Reflectivity Based On Yttrium Oxide (Y2o3) Hollow Microspheres. Tech ID: 34349. View Source
